

# tert-Butyl 2,2,2-trichloroacetimidate structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	<i>tert-Butyl 2,2,2-trichloroacetimidate</i>
Cat. No.:	B150492

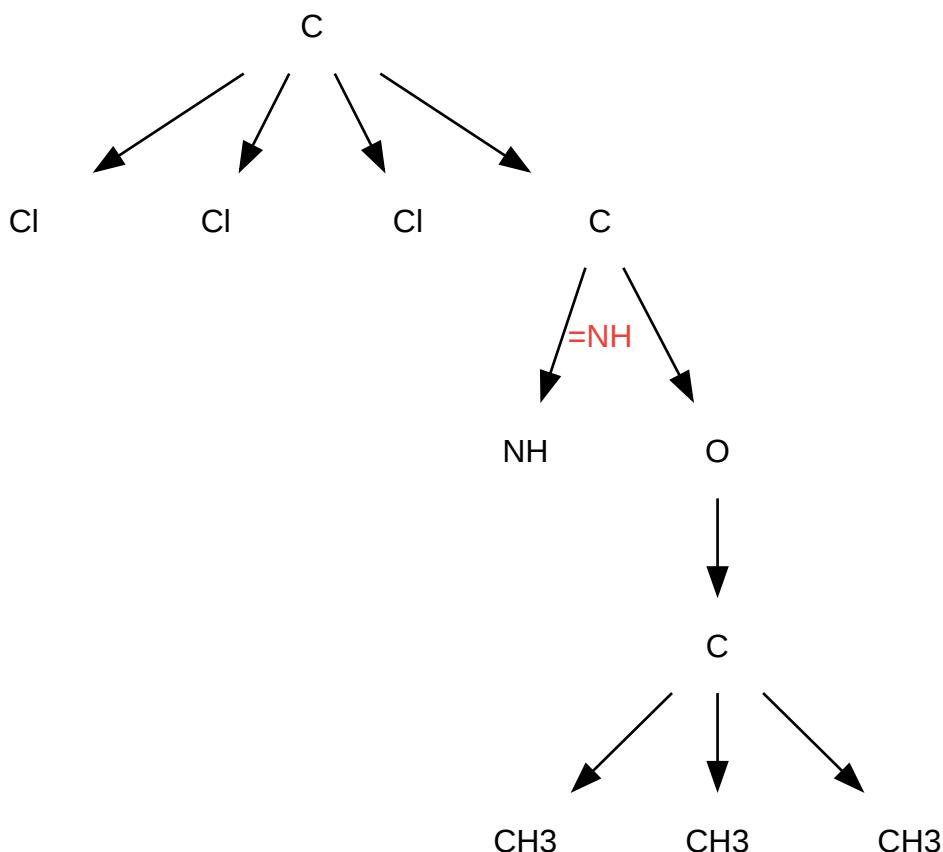
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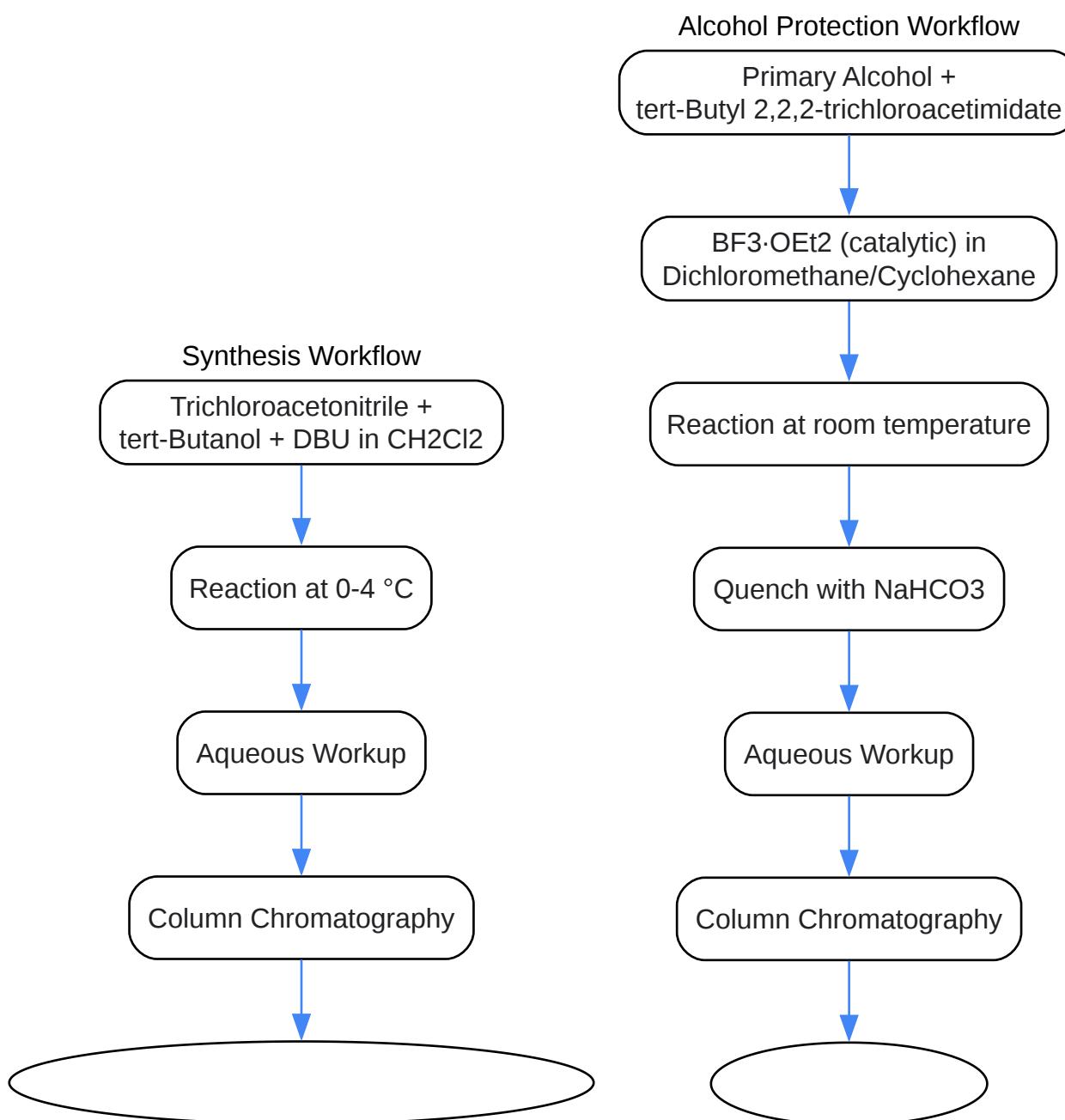
## Chemical Structure and Identification

**tert-Butyl 2,2,2-trichloroacetimidate**, often abbreviated as TBTA, is a valuable reagent for the introduction of the tert-butyl protecting group under mild conditions.<sup>[1]</sup> Its structure features a tert-butoxy group attached to the carbon of a trichloroacetimidate moiety.

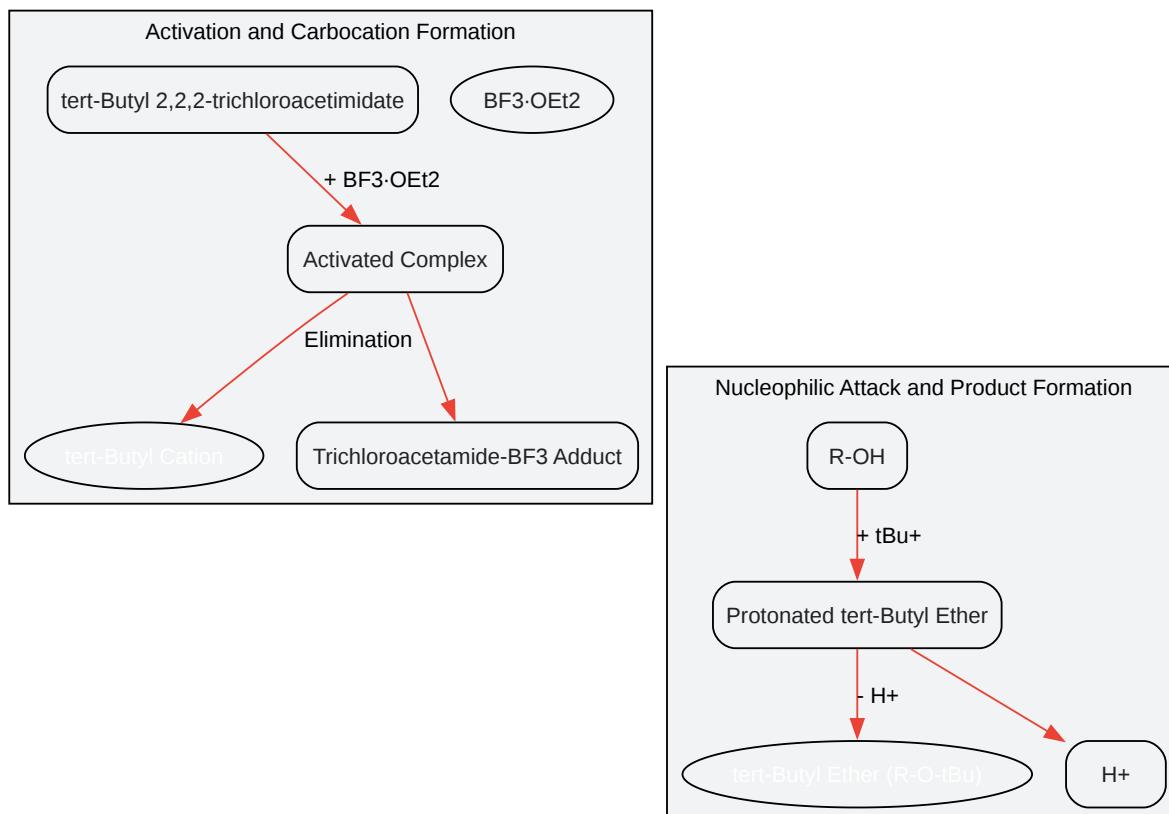
Molecular Structure:

## Structure of tert-Butyl 2,2,2-trichloroacetimidate





## Mechanism of Alcohol tert-Butylation

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**References**

- 1. medchemexpress.com [medchemexpress.com]
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